

# A Comparative Guide to Proficiency Testing Schemes for Persistent Organic Pollutants

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For researchers, scientists, and drug development professionals engaged in the analysis of persistent organic pollutants (POPs), participation in proficiency testing (PT) schemes is a critical component of quality assurance. These schemes provide an objective assessment of a laboratory's analytical performance and the reliability of its data. This guide offers a comparative overview of prominent international PT schemes for POPs, presenting available performance data and outlining typical experimental protocols.

## Overview of Major Proficiency Testing Schemes

Several international bodies and national institutions organize regular PT schemes for the analysis of POPs in various matrices. This guide focuses on three prominent examples: the United Nations Environment Programme (UNEP) Global Interlaboratory Assessments, the European Union Reference Laboratory (EURL) for POPs in Feed and Food proficiency tests, and the Norwegian Institute of Public Health (NIPH) Interlaboratory Comparison on POPs in Food.

Table 1: Comparison of Key Features of Major POPs Proficiency Testing Schemes

| Feature          | UNEP Global Interlaboratory Assessment                      | EURL for POPs in Feed and Food                                                                            | NIPH Interlaboratory Comparison on POPs in Food  |
|------------------|-------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------|--------------------------------------------------|
| Organizing Body  | United Nations Environment Programme (UNEP)                 | European Union Reference Laboratory (EURL)                                                                | Norwegian Institute of Public Health (NIPH)      |
| Frequency        | Biennial (four rounds from 2010-2019)                       | Annual                                                                                                    | Annual                                           |
| Matrices         | Test solutions, sediment, fish, human milk, air extracts[1] | Feed and food (e.g., fish meal, milk powder, bovine meat, compound feed)[2]                               | Food (e.g., fish, meat, dairy products)[3][4][5] |
| Analytes         | Legacy and new POPs under the Stockholm Convention          | Dioxins (PCDD/Fs), PCBs, PBDEs, HBCDDs, PFASs[2]                                                          | PCDD/Fs, PCBs, PBDEs, HBCDDs, PFASs[3][4][5]     |
| Participant Base | Global, open to all POPs laboratories[6]                    | Primarily National Reference Laboratories (NRLs) in the EU, open to other official and commercial labs[7] | International expert laboratories[3][4][5]       |

## Performance Data from Recent Proficiency Tests

The performance of participating laboratories in these schemes is typically evaluated using z-scores, which indicate how far a laboratory's result deviates from the assigned value. A z-score between -2 and 2 is generally considered satisfactory.

Table 2: Summary of Results from the Fourth UNEP Global Interlaboratory Assessment (2018/2019)[1]

| Matrix         | Analytes                                                | Number of Participating Laboratories | General Performance Observations                                            |
|----------------|---------------------------------------------------------|--------------------------------------|-----------------------------------------------------------------------------|
| Test Solutions | Various POPs                                            | Not specified in abstract            | Disappointing results for a number of analytes, particularly OCPs and PCBs. |
| Fish           | Chlorinated dioxins/furans, dl-PCBs, PBDEs, PFASs, HBCD | Not specified in abstract            | Good to very good performance for more experienced laboratories.            |
| Sediment       | Chlorinated dioxins/furans, dl-PCBs, PBDEs, PFASs, HBCD | Not specified in abstract            | Good to very good performance for more experienced laboratories.            |
| Human Milk     | Various POPs                                            | Not specified in abstract            | Performance of many laboratories receded compared to previous rounds.       |
| Air Extract    | Various POPs                                            | Not specified in abstract            | Not detailed in abstract.                                                   |

Table 3: Overview of Recent EURL for POPs in Feed and Food Proficiency Tests[2][8]

| Year | Matrix        | Analytes                            | Key Objectives                                                   |
|------|---------------|-------------------------------------|------------------------------------------------------------------|
| 2023 | Compound Feed | PCDD/Fs, PCBs, PBDEs, HBCDDs, PFASs | Assess analytical performance and interlaboratory comparability. |
| 2023 | Milk Powder   | PCDD/Fs, PCBs, PBDEs, HBCDDs, PFASs | Assess analytical performance and interlaboratory comparability. |
| 2022 | Fish Meal     | PCDD/Fs, PCBs, PBDEs, HBCDDs, PFASs | Assess analytical performance and interlaboratory comparability. |

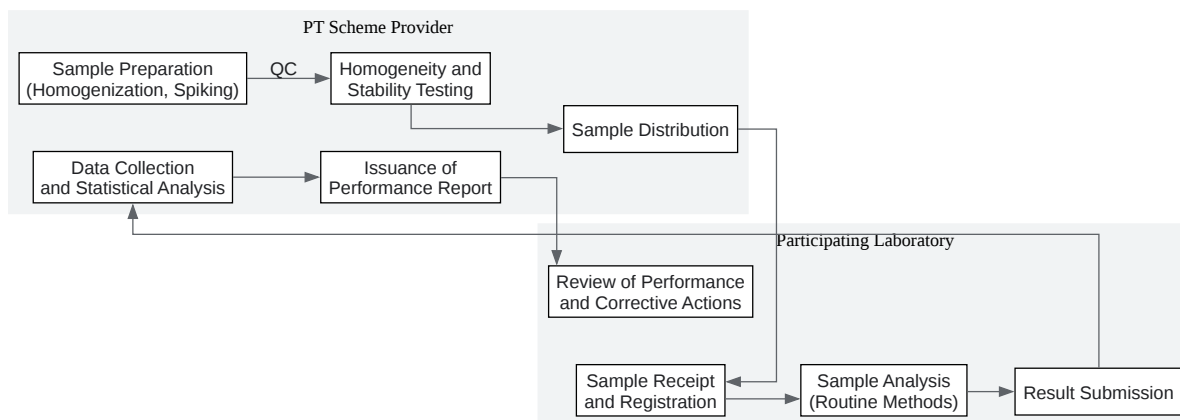
Table 4: Overview of Recent NIPH Interlaboratory Comparison on POPs in Food[3][4][5]

| Year | Matrices                                                    | Analytes                                          | Key Objectives                                                                                                                       |
|------|-------------------------------------------------------------|---------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------|
| 2023 | Three different food items, one additional matrix for PFASs | PCDD/Fs, PCBs, PBDEs, HBCDDs, PFASs               | Offer a tool for quality assurance, assess between-laboratory reproducibility, and assess the readiness of expert laboratories.      |
| 2022 | Not specified in abstract                                   | PCDD/Fs, PCBs, brominated flame retardants, PFASs | Offer a quality assurance instrument, assess in-between laboratory reproducibility, and assess the readiness of expert laboratories. |
| 2021 | Three food items, one additional for PFASs                  | PCDD/Fs, PCBs, brominated flame retardants, PFASs | Assess in-between laboratory reproducibility, offer a quality assurance instrument, and assess the readiness of expert laboratories. |

## Experimental Protocols and Methodologies

The experimental protocols for these PT schemes generally involve the distribution of homogenized and tested materials to participating laboratories. Laboratories are typically instructed to use their routine analytical methods for the analysis of the samples. This approach allows for a realistic assessment of a laboratory's day-to-day performance.

A general workflow for participation in a POPs proficiency test is outlined below:



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Figure 1: General workflow of a proficiency testing scheme.

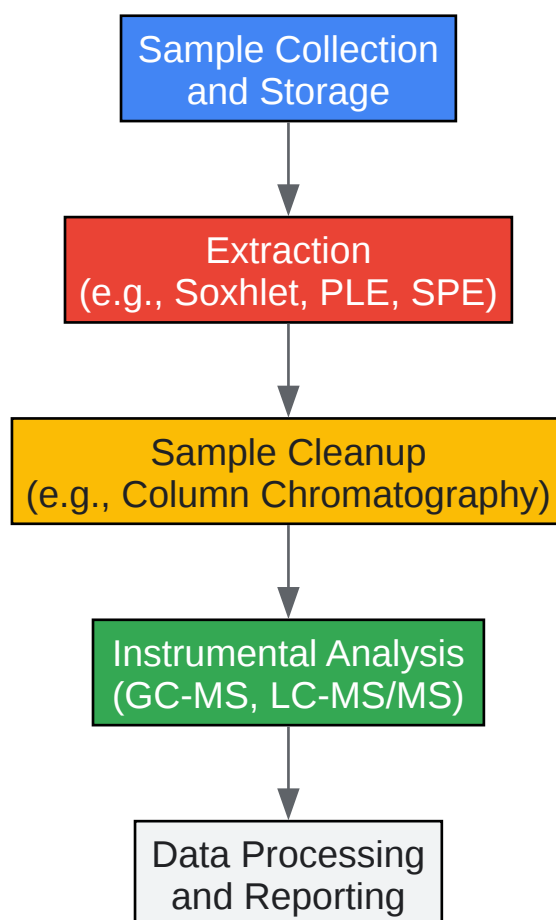
## Analytical Techniques

Laboratories participating in these schemes employ a variety of sophisticated analytical techniques for the determination of POPs. The choice of method often depends on the specific POPs being analyzed and the matrix. A comprehensive review of analytical methods for POPs highlights the following common techniques[9][10]:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** A widely used technique for the separation and detection of a broad range of POPs.
- **High-Resolution Mass Spectrometry (HRMS):** Often coupled with GC, HRMS is essential for the highly sensitive and selective analysis of dioxins and other POPs at trace levels.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): Particularly important for the analysis of emerging POPs such as per- and polyfluoroalkyl substances (PFAS).

The general analytical workflow for POPs analysis is depicted below:



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Figure 2: General analytical workflow for POPs analysis.

## Conclusion

Participation in proficiency testing schemes is indispensable for laboratories conducting POPs analysis to ensure the quality and comparability of their results. The UNEP, EURL, and NIPH schemes represent key international efforts in this domain, providing valuable external quality assessment for laboratories worldwide. While the performance in these schemes can vary, they serve as an important tool for identifying analytical challenges and driving improvements in the global monitoring of persistent organic pollutants. Researchers and scientists are encouraged

to review the detailed reports from these organizations to gain further insights into specific performance data and methodologies relevant to their work.

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